

Preparation of hCAIX-IN-19 Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: hCAIX-IN-19

Cat. No.: B12372658

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

hCAIX-IN-19 is a potent and selective sulfonamide-based inhibitor of human carbonic anhydrase IX (hCAIX), a transmembrane enzyme that is overexpressed in a variety of solid tumors.[1][2] Upregulated in response to hypoxic conditions, hCAIX plays a crucial role in tumor pH regulation, promoting cancer cell survival, proliferation, and metastasis. Its limited expression in normal tissues makes it an attractive target for anticancer therapies. This document provides detailed protocols for the preparation of **hCAIX-IN-19** stock solutions to ensure accurate and reproducible results in preclinical experiments.

hCAIX-IN-19 Properties

A summary of the key quantitative data for **hCAIX-IN-19** is presented in the table below. This information is essential for accurate stock solution preparation.

Parameter	Value	Source
Molecular Weight	566.73 g/mol	[1]
Chemical Formula	C ₂₉ H ₃₄ N ₄ O ₄ S ₂	[1]
Inhibition Constant (K _i)	6.2 nM for hCAIX	[1][2]
Appearance	White to off-white solid	N/A
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[3]
Purity	>98% (recommended for in vitro assays)	N/A

Experimental Protocols

Preparation of a 10 mM hCAIX-IN-19 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **hCAIX-IN-19** in DMSO, a common starting concentration for in vitro studies.

Materials and Equipment:

- **hCAIX-IN-19** powder
- Anhydrous/High-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Safety First: Conduct all handling of the powdered compound and concentrated DMSO solutions within a chemical fume hood.
- Calculate Required Mass: To prepare a 10 mM stock solution, the required mass of **hCAIX-IN-19** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

$$\text{For 1 mL of a 10 mM stock solution: Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 566.73 \text{ g/mol} = 5.67 \text{ mg}$$

- Weighing the Compound:
 - Place a sterile microcentrifuge tube on the analytical balance and tare.
 - Carefully weigh 5.67 mg of **hCAIX-IN-19** powder directly into the tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the weighed **hCAIX-IN-19**.
 - Securely cap the tube and vortex for 1-2 minutes until the compound is completely dissolved. A clear solution should be obtained. Gentle warming (up to 37°C) can be used to aid dissolution if necessary, but the stability of the compound under these conditions should be considered.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, amber or opaque microcentrifuge tubes.[\[3\]](#)
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[3\]](#)
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C.[\[3\]](#)

Preparation of Working Solutions for Cell-Based Assays

Working solutions are prepared by diluting the concentrated DMSO stock solution into the desired cell culture medium.

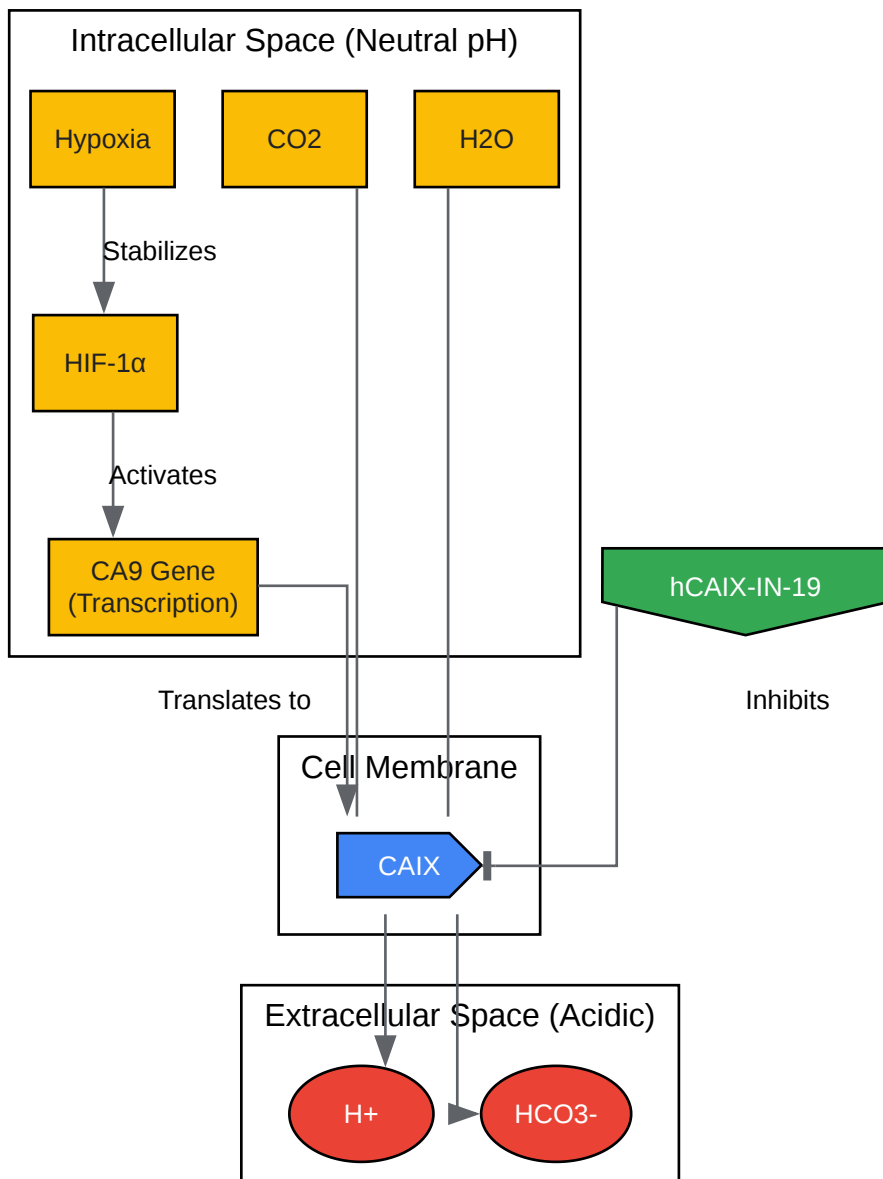
Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **hCAIX-IN-19** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in your complete cell culture medium to achieve the final desired concentrations for your experiment (e.g., 1 μ M, 10 μ M, 100 μ M).
- **Vehicle Control:** It is critical to include a vehicle control in your experiments. This is prepared by adding the same volume of DMSO to the cell culture medium as was used to prepare the highest concentration of the **hCAIX-IN-19** working solution. This ensures that any observed effects are due to the compound and not the solvent.
- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cytotoxicity.

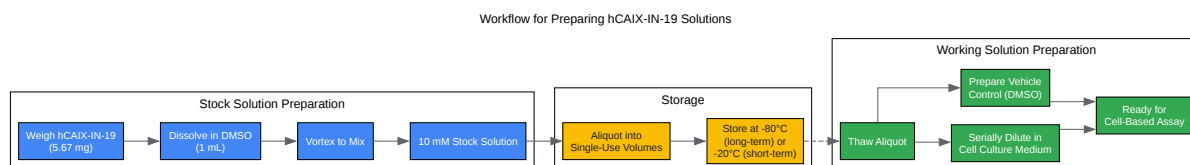
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the CAIX signaling pathway under hypoxic conditions and the general workflow for preparing **hCAIX-IN-19** solutions for experimental use.

Hypoxia-Induced CAIX Signaling Pathway

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Caption: Hypoxia-induced CAIX signaling and inhibition by **hCAIX-IN-19**.



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Caption: Workflow for preparing **hCAIX-IN-19** stock and working solutions.

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